

Safe handling and storage procedures for acetylcyclopropane

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Compound of Interest

Compound Name: Cyclopropyl methyl ketone

Cat. No.: B1669517

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Technical Support Center: Acetylcyclopropane

Welcome to the technical support center for acetylcyclopropane. This guide is intended for researchers, scientists, and drug development professionals. Below you will find troubleshooting guides and frequently asked questions (FAQs) to ensure the safe handling and storage of acetylcyclopropane in your laboratory.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for acetylcyclopropane.

Property	Value
Molecular Formula	C ₅ H ₈ O
Molar Mass	84.12 g/mol
Boiling Point	114°C
Melting Point	< -70°C
Flash Point	70°F (21.1°C)
Density	0.849 g/mL at 25°C
Water Solubility	185 g/L (Fully miscible)[1]
Explosive Limit (Lower)	1.7% (V)[1]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with acetylcyclopropane?

A1: Acetylcyclopropane is a highly flammable liquid and vapor.[2] The primary hazard is the risk of fire or explosion. It is crucial to keep it away from open flames, hot surfaces, and sources of ignition.[2][3] Take precautionary measures against static discharges by grounding all metal equipment.[2][3]

Q2: What personal protective equipment (PPE) should I wear when handling acetylcyclopropane?

A2: A comprehensive PPE program is essential.[4]

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[5] A face shield may be necessary if there is a splash hazard.[6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.[4][5] Always inspect gloves before use.[5] Wear a lab coat and ensure it is buttoned to cover as much skin as possible.[6]

- Respiratory Protection: Handle acetylcyclopropane in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[5][7] If ventilation is inadequate, a NIOSH/MSHA-approved respirator with organic vapor cartridges is required.[2]

Q3: What are the proper storage conditions for acetylcyclopropane?

A3: Store acetylcyclopropane in a cool, dry, and well-ventilated place, away from sources of heat and ignition.[1][2][8] Keep the container tightly sealed to prevent the escape of vapors.[3][9] It should be stored separately from incompatible materials such as strong oxidizing agents, strong acids, and metals.[2][7]

Q4: What materials are incompatible with acetylcyclopropane?

A4: Avoid contact with strong oxidizing agents, strong acids, and metals.[2][7] The cyclopropane ring is susceptible to opening under strongly acidic conditions.[10]

Q5: How should I dispose of acetylcyclopropane waste?

A5: Dispose of acetylcyclopropane and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[2][4] Do not empty into drains.[1] Collect waste in a dedicated, labeled, and sealed container.[4]

Troubleshooting Guides

Issue 1: I notice a yellow discoloration of the acetylcyclopropane upon storage.

- Possible Cause: This could indicate gradual decomposition or the presence of impurities.
- Solution: While a very slight yellow color may be acceptable, significant discoloration suggests the product should be re-analyzed for purity before use in sensitive applications. To prevent this, ensure the container is tightly sealed and stored under an inert atmosphere (e.g., nitrogen or argon) if possible, especially for long-term storage.

Issue 2: My reaction involving acetylcyclopropane is giving unexpected side products, suggesting the cyclopropane ring has opened.

- Possible Cause: The cyclopropane ring is strained and can undergo cleavage under certain conditions.[10] This is often catalyzed by strong acids (both Brønsted and Lewis acids) or

certain transition metals.^[10] Catalytic hydrogenation can also cleave the ring, especially at elevated temperatures and pressures.^[10]

- Solution:
 - Review your reaction conditions: Avoid strong acids. If an acid is necessary, consider using a milder one.
 - Temperature control: Running the reaction at a lower temperature may disfavor the ring-opening pathway.^[10]
 - Catalyst choice: If using catalytic hydrogenation, opt for milder conditions (e.g., lower pressure and temperature) or alternative hydrogenation methods like transfer hydrogenation.^[10]

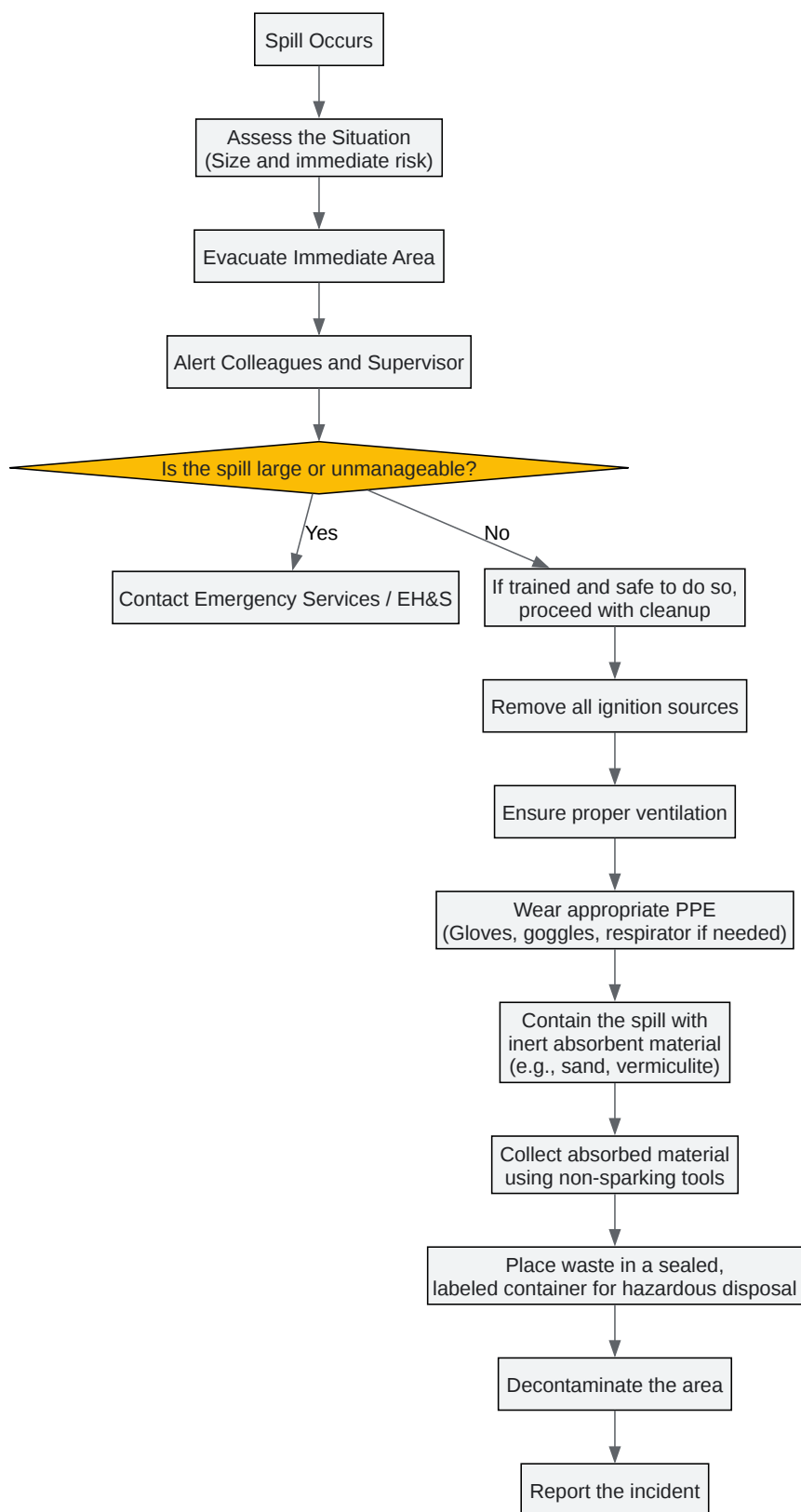
Issue 3: I need to transfer a large volume of acetylcyclopropane between containers and am concerned about static electricity.

- Possible Cause: Acetylcyclopropane is a flammable liquid, and static discharge can provide an ignition source for its vapors.^{[2][3]}
- Solution: When transferring acetylcyclopropane, especially in large quantities, it is critical to ground and bond all metal containers and equipment to prevent the buildup of static electricity.^{[3][11]} Use non-sparking tools for all operations.^{[2][5]}

Experimental Protocols & Workflows

Chemical Spill Response Workflow

The following diagram outlines the logical workflow for responding to a chemical spill of acetylcyclopropane.



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Caption: Logical workflow for responding to an acetylcyclopropane spill.

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